

9-PHENYL-9H-FLUORENE chemical structure and properties

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Compound of Interest

Compound Name: 9-PHENYL-9H-FLUORENE

Cat. No.: B1606537

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An In-depth Technical Guide to **9-Phenyl-9H-Fluorene**

Introduction

9-Phenyl-9H-fluorene is a polycyclic aromatic hydrocarbon characterized by a fluorene backbone with a phenyl group substituted at the 9-position. This substitution imparts significant steric hindrance and unique electronic properties, making it a valuable building block in several advanced scientific fields. Its rigid, planar fluorene core, combined with the three-dimensional orientation of the phenyl substituent, gives rise to a molecule with high thermal stability and distinct photophysical characteristics. These attributes have led to its extensive use as a key intermediate in the synthesis of materials for organic electronics, particularly for Organic Light Emitting Diodes (OLEDs), as well as in the development of high-performance polymers and novel pharmaceutical agents.^{[1][2][3]} This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **9-phenyl-9H-fluorene** for researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and Identification

The foundational structure of **9-phenyl-9H-fluorene** consists of two benzene rings fused to a central five-membered ring, with a phenyl group attached to the methylene bridge. This structure results in significant steric hindrance and electronic conjugation, which are key to its chemical reactivity and physical properties.^[4]

Molecular Structure Diagram:

Caption: Chemical structure of **9-phenyl-9H-fluorene**.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	9-phenyl-9H-fluorene	[5]
Synonyms	9-Phenylfluorene	[5][6][7]
CAS Number	789-24-2	[5][6][7][8]
Molecular Formula	C ₁₉ H ₁₄	[5][6][8]
Molecular Weight	242.31 g/mol	[6][7]
Melting Point	132 °C	[9]
Boiling Point	378.7 °C at 760 mmHg	[6]
Density	1.14 g/cm ³	[6]
SMILES	C1=CC=C(C=C1)C2C3=CC=C C=C3C4=CC=CC=C24	[5][8]
InChIKey	ZJQCOVBALALRCC- UHFFFAOYSA-N	[5][7]

Synthesis of 9-Phenyl-9H-Fluorene

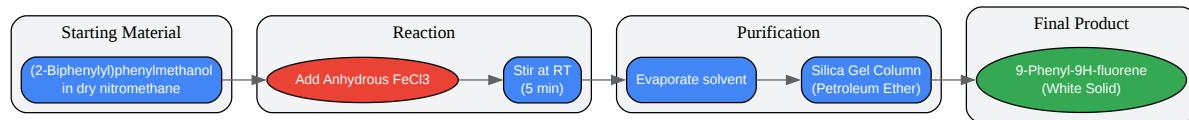
The synthesis of **9-phenyl-9H-fluorene** can be achieved through various methods. A common and efficient laboratory-scale procedure involves the Friedel-Crafts-type cyclization of (2-biphenylyl)phenylmethanol catalyzed by a Lewis acid such as iron(III) chloride.[9] This intramolecular alkylation reaction proceeds readily at room temperature.

Experimental Protocol: Synthesis via Intramolecular Friedel-Crafts Alkylation[9]

- Reactant Preparation: In a 5 mL round-bottom flask, dissolve 130 mg (0.5 mmol) of (2-biphenylyl)phenylmethanol in 1 mL of dry nitromethane.

- Expert Insight: The choice of a dry solvent is critical to prevent the deactivation of the Lewis acid catalyst by water. Nitromethane is an effective solvent for this reaction.
- Catalyst Addition: Add 5 mg (0.025 mmol) of anhydrous iron(III) chloride (FeCl_3) to the solution.
- Expert Insight: Anhydrous FeCl_3 is a potent Lewis acid that facilitates the formation of a carbocation intermediate, which is necessary for the subsequent intramolecular electrophilic aromatic substitution.
- Reaction: Stir the resulting solution at room temperature for 5 minutes. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, evaporate the solvent in *vacuo*.
- Purification: Purify the residue by silica gel column chromatography using petroleum ether (boiling point 60-80 °C) as the eluent.
- Product Isolation: Evaporation of the solvent from the collected fractions yields **9-phenyl-9H-fluorene** as a white solid (116 mg, 96% yield).

Synthesis Workflow Diagram:



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Caption: Workflow for the synthesis of **9-phenyl-9H-fluorene**.

Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **9-phenyl-9H-fluorene**.

Table 2: Spectroscopic Data

Technique	Data	Source(s)
¹ H NMR (300 MHz, CDCl ₃)	δ 7.84 (d, J = 7.6 Hz, 2H), 7.42 (t, J = 7.29 Hz, 2H), 7.25-7.36 (s, 7H), 7.11-7.12 (m, 2H), 5.08 (s, 1H) ppm.	[9]
¹³ C NMR (75 MHz, CDCl ₃)	δ 147.8, 141.6, 141.0, 128.7, 128.3, 127.3, 126.8, 125.3, 119.8, 54.4 ppm.	[9]
Mass Spectrometry	Molecular Weight: 242.31 g/mol	[6][7]
Infrared (IR) Spectroscopy	ATR-IR spectra are available from sources such as Aldrich.	[5]

- Expert Insight: In the ¹H NMR spectrum, the singlet at 5.08 ppm is characteristic of the proton at the 9-position. The complexity of the aromatic region (7.11-7.84 ppm) is due to the presence of both the fluorenyl and phenyl protons. The ¹³C NMR spectrum confirms the presence of the various aromatic carbons and the single aliphatic carbon at 54.4 ppm, corresponding to the C9 position.

Applications in Research and Development

The unique structural and electronic properties of **9-phenyl-9H-fluorene** and its derivatives make them highly valuable in several areas of research and development.

a) Materials Science and Organic Electronics:

Fluorene-based compounds are widely investigated for their applications in organic electronic materials due to their high fluorescence quantum yields and thermal stability.[2][10] **9-Phenyl-9H-fluorene** serves as a crucial building block for:

- Organic Light Emitting Diodes (OLEDs): Derivatives of **9-phenyl-9H-fluorene** are used in the synthesis of advanced OLED materials, contributing to the development of brighter, more efficient, and longer-lasting displays.[1][11] The fluorene core provides a blue-emitting chromophore, and substitution at the 9-position with groups like phenyl allows for tuning of the electronic properties and improvement of the material's morphological stability.[12]
- High-Performance Polymers: It is a key intermediate in the synthesis of high-strength, flexible, and transparent polyimides.[1]
- Organic Photovoltaics (OPVs) and Organic Field-Effect Transistors (OFETs): The versatility of fluorene derivatives extends to their use in OPVs and OFETs, where their electronic properties can be tailored for efficient charge transport.[2][11]

b) Drug Development and Medicinal Chemistry:

Fluorene derivatives have demonstrated a range of pharmacological activities, making them an important scaffold in drug discovery.[2] Their biological activities include:

- Anti-tumor Agents
- Anti-inflammatory Agents
- Antibacterial Agents

The lipophilic nature of the **9-phenyl-9H-fluorene** core can be exploited to improve the bioavailability of drug candidates. Furthermore, the 9-position can be functionalized to introduce pharmacophores or to create prodrugs.[13]

c) Chemical Synthesis:

9-Phenyl-9H-fluorene is a versatile intermediate in organic synthesis. The proton at the 9-position is acidic and can be deprotonated to form a nucleophile, allowing for further functionalization at this position.[10] For example, it can be brominated with N-bromosuccinimide to produce 9-bromo-9-phenylfluorene, a useful reagent for introducing the 9-phenylfluorenyl group into other molecules.[13]

Safety and Handling

As with any chemical substance, proper safety precautions should be observed when handling **9-phenyl-9H-fluorene**.

- General Handling: Use in a well-ventilated area. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[6][14]
- First Aid Measures:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[6]
 - Skin Contact: Wash off with soap and plenty of water.[6]
 - Eye Contact: Rinse with pure water for at least 15 minutes.[6]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[6]
- Storage: Store in a cool, dry place in a tightly sealed container.[14]
- Disposal: Dispose of in accordance with local, state, and federal regulations.[15]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[6]

Conclusion

9-Phenyl-9H-fluorene is a compound of significant interest due to its unique combination of structural rigidity, thermal stability, and tunable electronic properties. Its role as a fundamental building block in the synthesis of advanced materials for organic electronics and as a versatile intermediate in medicinal chemistry underscores its importance in modern scientific research. This guide has provided a technical overview of its structure, properties, synthesis, and applications, offering valuable insights for researchers and developers working at the forefront of materials science and drug discovery.

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